

Formulation Development of Levamlodipine Maleate Tablets: Application Notes and Protocols

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Levamlodipine, the pharmacologically active S-enantiomer of amlodipine, is a potent calcium channel blocker used in the management of hypertension.[1] This document provides detailed application notes and protocols for the formulation development of **levamlodipine maleate** tablets. The information presented herein is intended to guide researchers and drug development professionals through the critical stages of pre-formulation, formulation, and quality control. **Levamlodipine maleate** is an off-white to light yellow crystalline powder.[2][3] It is slightly soluble in water and sparingly soluble in ethanol.[2][3]

Pre-formulation Studies

Pre-formulation studies are essential to understand the physicochemical properties of the active pharmaceutical ingredient (API) and its interaction with various excipients.

Solubility Analysis

Understanding the solubility of **levamlodipine maleate** is crucial for predicting its dissolution and absorption characteristics.

Protocol: Solubility Determination

- Objective: To determine the solubility of **levamlodipine maleate** in various aqueous media.
- Materials: **Levamlodipine maleate** powder, purified water, 0.1 N HCl (pH 1.2), acetate buffer (pH 4.5), and phosphate buffer (pH 6.8).
- Equipment: Analytical balance, pH meter, constant temperature shaker bath, centrifuge, and a validated analytical method (e.g., HPLC-UV).
- Procedure:
 1. Prepare saturated solutions by adding an excess amount of **levamlodipine maleate** to each solvent in separate flasks.
 2. Equilibrate the flasks in a shaker bath at a constant temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-48 hours) until equilibrium is reached.
 3. After equilibration, centrifuge the samples to separate the undissolved solid.
 4. Withdraw an aliquot of the supernatant, filter, and dilute appropriately.
 5. Analyze the concentration of **levamlodipine maleate** in the diluted samples using a validated analytical method.

Table 1: Solubility of Amlodipine Besylate in Different Media

Dissolution Medium	pH	Solubility (mg/mL)
0.1 N HCl	1.2	0.38 ± 0.017
Acetate Buffer	4.5	0.31 ± 0.005
Phosphate Buffer	6.8	0.11 ± 0.002

Note: Data presented is for amlodipine besylate and serves as a reference.[4] The solubility of **levamlodipine maleate** is expected to be in a similar range.

Drug-Excipient Compatibility Studies

Ensuring the compatibility of the API with the chosen excipients is critical for the stability and performance of the final dosage form.

Protocol: Drug-Excipient Compatibility Study

- Objective: To evaluate the compatibility of **levamlodipine maleate** with various pharmaceutical excipients.
- Materials: **Levamlodipine maleate**, selected excipients (e.g., microcrystalline cellulose, lactose, croscarmellose sodium, magnesium stearate), and KBr.
- Equipment: Fourier Transform Infrared (FTIR) Spectrophotometer, Differential Scanning Calorimeter (DSC).
- Procedure:
 1. Prepare physical mixtures of **levamlodipine maleate** and each excipient in a 1:1 ratio.
 2. Store the mixtures under accelerated stability conditions (e.g., 40°C/75% RH) for a specified period (e.g., 4 weeks).
 3. Analyze the initial and stored samples using FTIR and DSC.
 4. For FTIR analysis, prepare KBr pellets of the pure drug, individual excipients, and the physical mixtures. Record the spectra and look for the appearance of new peaks or the disappearance of characteristic peaks of the drug.
 5. For DSC analysis, accurately weigh the samples into aluminum pans and scan over a defined temperature range (e.g., 30°C to 300°C). Observe for any significant shifts in the melting endotherm of the drug.

Formulation Development

The formulation of **levamlodipine maleate** tablets can be achieved through various manufacturing processes, with direct compression and wet granulation being the most common.

Direct Compression

Direct compression is a streamlined and cost-effective method suitable for APIs with good flowability and compressibility.

Table 2: Example Formulation for Direct Compression

Ingredient	Function	Percentage by Weight (%)
Levamlodipine Maleate	Active Pharmaceutical Ingredient	0.25 - 7
Microcrystalline Cellulose	Diluent	50 - 97
Sodium Starch Glycolate	Disintegrant	0.5 - 10
Colloidal Silicon Dioxide	Glidant	0.1 - 2.5
Magnesium Stearate	Lubricant	0.25 - 2

Source: Adapted from patent data for amlodipine maleate tablets.[5]

Protocol: Tablet Manufacturing by Direct Compression

- Dispensing: Accurately weigh all the ingredients as per the formula.
- Sifting: Sift **levamlodipine maleate** and all excipients (except the lubricant) through a suitable mesh sieve to ensure uniformity.
- Blending: Blend the sifted materials in a suitable blender (e.g., V-blender or bin blender) for a specified time (e.g., 15-20 minutes) to achieve a homogenous mix.
- Lubrication: Add the sifted magnesium stearate to the blender and blend for a shorter duration (e.g., 3-5 minutes).

- Compression: Compress the final blend into tablets using a rotary tablet press with appropriate tooling.

Wet Granulation

Wet granulation is employed to improve the flow and compression characteristics of the powder blend, especially for poorly flowing or high-dose drugs.

Protocol: Tablet Manufacturing by Wet Granulation

- Dispensing: Weigh all intra-granular and extra-granular ingredients.
- Dry Mixing: Mix the **levamlodipine maleate** and intra-granular excipients (e.g., diluent, a portion of the disintegrant) in a high-shear mixer.
- Granulation: Prepare a binder solution (e.g., povidone in purified water or alcohol) and add it slowly to the dry mix while the mixer is running to form granules.
- Wet Milling: Pass the wet mass through a suitable screen to break up any large agglomerates.
- Drying: Dry the wet granules in a fluid bed dryer or a tray dryer until the desired moisture content is achieved.
- Dry Milling: Mill the dried granules to the required particle size.
- Blending: Add the extra-granular excipients (e.g., remaining disintegrant, glidant) to the dried granules and blend.
- Lubrication: Add the lubricant (e.g., magnesium stearate) and blend for a short period.
- Compression: Compress the lubricated granules into tablets.

Quality Control

Rigorous quality control testing is essential to ensure the safety, efficacy, and quality of the final product.

Tablet Evaluation

Table 3: Quality Control Parameters for **Levamlodipine Maleate** Tablets

Test	Specification
Appearance	White to off-white, capsule or soap-shaped, flat-faced tablet. [3] [6]
Weight Variation	Conforms to USP/IP/BP standards.
Hardness	Typically 4-8 kp (target may vary based on tablet size).
Friability	Not more than 1.0%.
Disintegration Time	Within 15 minutes (for immediate-release tablets).
Assay	90.0% - 110.0% of the labeled amount.
Uniformity of Dosage Units	Conforms to USP/IP/BP standards.
Impurities	Within ICH Q3B limits. [7]
Microbiological Testing	Conforms to USP <61> and <62>. [7]

Dissolution Testing

Dissolution testing is a critical quality control parameter that predicts the in-vivo performance of the drug product.

Protocol: In-Vitro Dissolution Testing

- Objective: To determine the rate and extent of drug release from the tablet.
- Equipment: USP Dissolution Apparatus 2 (Paddle).
- Dissolution Medium: 900 mL of 0.1 N HCl.
- Apparatus Speed: 75 RPM.

- Temperature: $37 \pm 0.5^{\circ}\text{C}$.
- Sampling Times: 5, 10, 15, 30, 45, and 60 minutes.
- Procedure:
 1. Place one tablet in each dissolution vessel.
 2. Withdraw samples at the specified time points.
 3. Filter the samples and analyze for levamlodipine concentration using a validated analytical method (e.g., UV-Vis spectrophotometry at approximately 239 nm or HPLC).
- Acceptance Criteria: Typically, not less than 80% (Q) of the labeled amount of levamlodipine is dissolved in 30 minutes. For rapidly dissolving products, $\geq 85\%$ release in 15 minutes is often targeted.[8]

Table 4: Representative Dissolution Profile for Amlodipine Tablets

Time (minutes)	% Drug Dissolved (in 0.1 N HCl)
5	> 50
10	> 75
15	> 85
30	> 90
45	> 95
60	> 95

Note: This is a representative profile for a rapidly dissolving amlodipine tablet.[8]

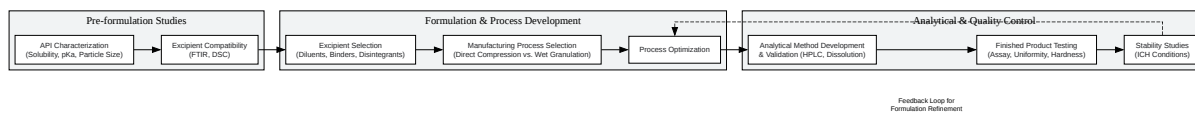
Stability-Indicating Analytical Method

A validated stability-indicating HPLC method is required to quantify the drug and its degradation products in the presence of excipients.

Protocol: Stability-Indicating HPLC Method

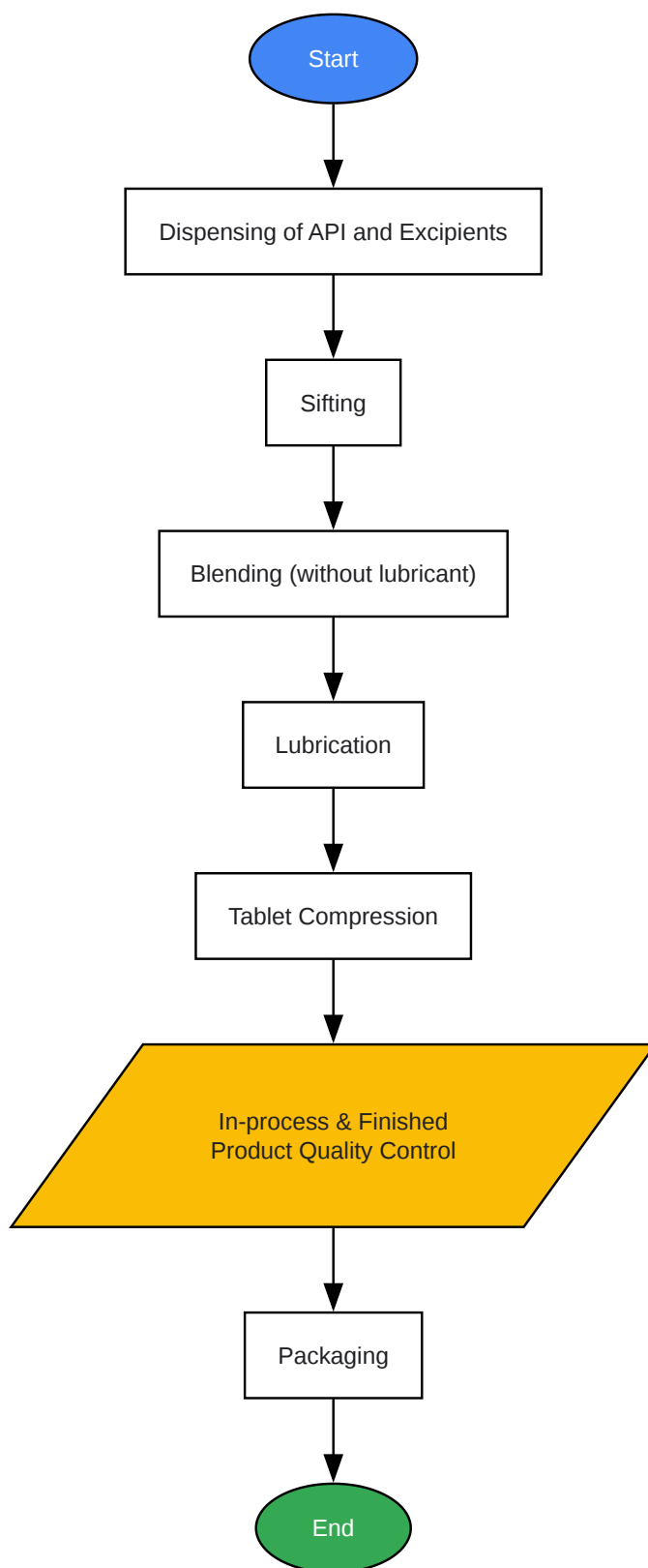
- Objective: To develop a validated HPLC method for the assay and impurity determination of **levamlodipine maleate** in tablets.
- Chromatographic Conditions (Example):
 - Column: C18 (e.g., 250 mm x 4.6 mm, 5 μ m).
 - Mobile Phase: A mixture of a suitable buffer (e.g., phosphate buffer pH 3.0) and an organic solvent (e.g., acetonitrile and methanol) in a gradient or isocratic mode.[\[9\]](#)[\[10\]](#)
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 237 nm.[\[9\]](#)
 - Column Temperature: 30°C.
- Forced Degradation Studies:
 - Subject the drug substance and drug product to stress conditions (acid, base, oxidation, thermal, and photolytic degradation) to demonstrate the specificity of the method in separating the drug from its degradation products.
- Validation Parameters (as per ICH Q2(R1) guidelines):
 - Specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantitation (LOQ), and robustness.

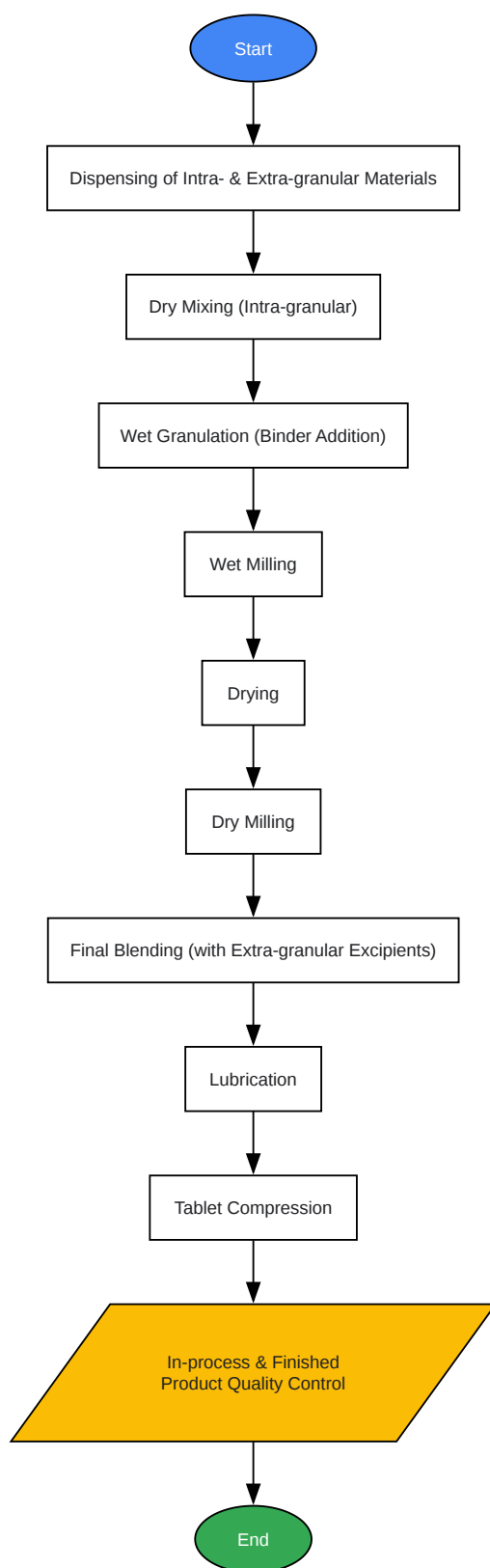
Visualizations



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Caption: Formulation Development Workflow for **Levamlodipine Maleate** Tablets.





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